

molecular weight and formula of 5(6)-Carboxy-eosin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5(6)-Carboxy-eosin

Cat. No.: B15556450

[Get Quote](#)

An In-depth Guide to 5(6)-Carboxy-eosin: Physicochemical Properties

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's molecular characteristics is fundamental. This guide provides a focused overview of the molecular weight and chemical formula of **5(6)-Carboxy-eosin**, a fluorescent dye with significant applications in biological research.

Physicochemical Data Summary

The molecular weight and formula for **5(6)-Carboxy-eosin** can be presented in two ways, likely reflecting its nature as a mixture of two structural isomers (5-Carboxy-eosin and 6-Carboxy-eosin) and the potential for dimer formation or the presence of salts in commercial preparations. The table below summarizes the reported values.

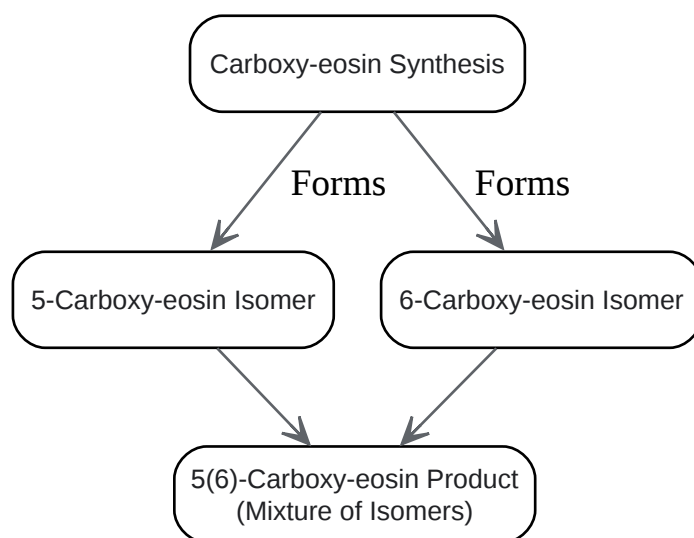
Parameter	Value (Isomer/Monomer)	Value (Dimer/Salt)
Molecular Formula	C ₂₁ H ₈ Br ₄ O ₇ [1][2]	C ₄₂ H ₁₆ Br ₈ O ₁₄ [3]
Molecular Weight	691.9 g/mol [2]	1383.8 g/mol [3]

It is crucial for researchers to consider the source of their **5(6)-Carboxy-eosin** and consult the manufacturer's specifications to ascertain which molecular weight and formula are most appropriate for their experimental calculations and documentation. The discrepancy often

arises from whether the compound is treated as a single isomeric entity or as a mixture of isomers, which may also be represented as a dimer or salt in some databases[3].

Logical Relationship of Isomers

The "5(6)" designation indicates that the carboxylic acid group is attached to either the 5th or 6th carbon on the fluorescein core structure. This results in a product that is a mixture of these two positional isomers.



[Click to download full resolution via product page](#)

Caption: Synthesis of **5(6)-Carboxy-eosin** results in a mixture of two positional isomers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5(6)-Carboxy-eosin - Immunomart [immunomart.com]
- 2. 5(6)-Carboxyeosin | 132201-84-4 | EC168530 | Biosynth [biosynth.com]

- 3. 5(6)-Carboxyeosin | C₄₂H₁₆Br₈O₁₄ | CID 44119976 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [molecular weight and formula of 5(6)-Carboxy-eosin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556450#molecular-weight-and-formula-of-5-6-carboxy-eosin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com